

Saccharin-d4: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Saccharin-d4

Cat. No.: B583891

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Saccharin-d4**. The toxicological data presented is primarily for non-deuterated saccharin, as specific comprehensive toxicological studies on the deuterated analog are not widely available. It is presumed that the safety and handling procedures for **Saccharin-d4** are analogous to those for saccharin. All laboratory personnel should consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this compound and adhere to all institutional and regulatory safety protocols.

Chemical and Physical Properties

Saccharin-d4 is a deuterated form of saccharin, an artificial sweetener. The substitution of hydrogen with deuterium is a common practice in research, particularly in metabolic and pharmacokinetic studies. The key physical and chemical properties of **Saccharin-d4** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₇ HD ₄ NO ₃ S	[1][2]
Molecular Weight	187.21 g/mol	[2][3]
Exact Mass	187.02412118 Da	[3]
CAS Number	1189466-17-8	[1][2]
Synonyms	4,5,6,7-tetradeuterio-1,1-dioxo-1,2-benzothiazol-3-one, Benzoic-d ₄ Sulfimide, Saccharin (ring-d ₄)	[1][2][3]
Physical Description	White crystalline solid	[4]
Odor	Odorless or faintly aromatic	[4]
Solubility	Soluble in water	[5]
LogP (Octanol/Water Partition Coefficient)	0.9 - 1.2099	[1][3]
Stability	Stable under recommended storage conditions	[5][6]

Toxicological Profile (Saccharin Data)

Comprehensive toxicological data specific to **Saccharin-d₄** is limited. The following information is for non-deuterated saccharin and serves as a primary reference.

Endpoint	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	14,200 mg/kg	Rat	
Carcinogenicity	Not classifiable as to its carcinogenicity to humans (IARC Group 3). Bladder tumors observed in male rats are not considered relevant to humans.[7]	Human	[7]
Mutagenicity/Genotoxicity	Not considered to be mutagenic or genotoxic.[8] EFSA concluded that saccharin does not cause DNA damage.[7]	-	[7][8]
Reproductive Toxicity	No data available in the reviewed SDS.	-	

The European Food Safety Authority (EFSA) has established an Acceptable Daily Intake (ADI) for saccharin and its salts of 5 mg/kg of body weight per day.[7]

Hazard Identification and Personal Protection

While saccharin is generally not classified as a hazardous substance, standard laboratory precautions should always be observed.[6]

Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.[5][9][10]
- Hand Protection: Handle with compatible chemical-resistant gloves. Gloves should be inspected before use and disposed of properly.[9][10]

- Skin and Body Protection: Wear a laboratory coat and other protective clothing as necessary to prevent skin contact.[5][9]
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH-approved respirator.[5][9]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[10][11]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[10][11]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[10]

In all cases of exposure, seek medical attention if symptoms persist.[11]

Handling, Storage, and Spill Response

Safe Handling

- Avoid contact with skin and eyes.[9]
- Avoid the formation of dust and aerosols.[10]
- Provide appropriate exhaust ventilation at places where dust is formed.[10]
- Handle in accordance with good industrial hygiene and safety practices.[5][12]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][10]
- Store away from strong oxidizing agents.[5][6]

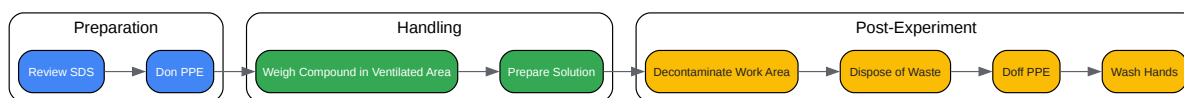
Spill and Emergency Procedures

- Evacuate personnel from the area.[9]

- Wear appropriate PPE as described in Section 3.1.
- Avoid generating dust.[12]
- Sweep or shovel the spilled material into a suitable, closed container for disposal.[10][12]
- Ventilate the area after clean-up is complete.[9]
- Dispose of waste in accordance with local, state, and federal regulations.[9]

Experimental Protocols and Workflows

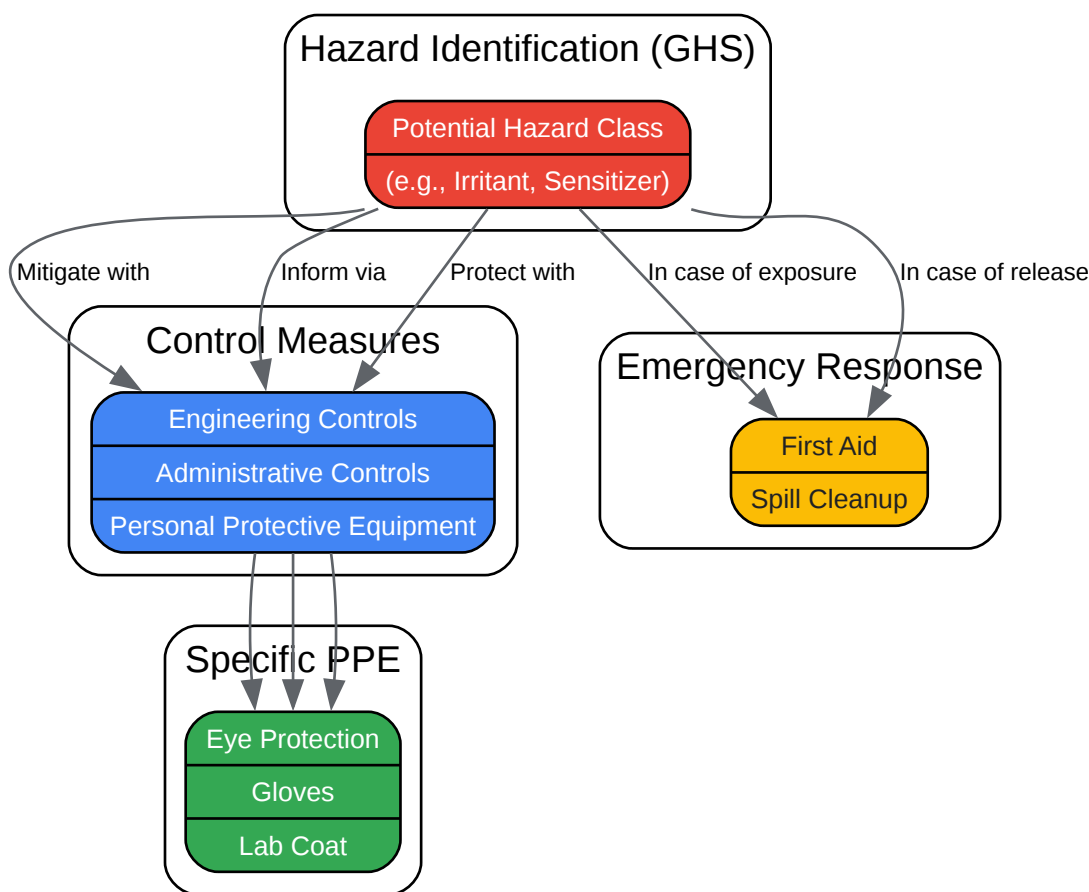
Specific experimental protocols for the safety assessment of **Saccharin-d4** are not detailed in the provided search results. However, a general workflow for handling chemical reagents in a laboratory setting is outlined below.



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Caption: General laboratory workflow for handling chemical compounds.

The following diagram illustrates the logical relationship between hazard identification and corresponding safety precautions. Although **Saccharin-d4** is not generally classified as hazardous, this serves as a general guide.



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Caption: Logical flow from hazard identification to safety measures.

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References

- 1. Saccharin-d4 | CAS#:1189466-17-8 | Chemsrsc [chemsrc.com]
- 2. scbt.com [scbt.com]
- 3. Saccharin-d4 | C7H5NO3S | CID 46782906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Saccharin | C7H5NO3S | CID 5143 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. fishersci.com [fishersci.com]
- 6. dcfinechemicals.com [dcfinechemicals.com]
- 7. Saccharin: safety threshold increased | EFSA [efsa.europa.eu]
- 8. globalsilicones.org [globalsilicones.org]
- 9. nj.gov [nj.gov]
- 10. chemicalbook.com [chemicalbook.com]
- 11. sds.metasci.ca [sds.metasci.ca]
- 12. redox.com [redox.com]
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